Technical Support Center: 1-Methyl-L-histidine-d5 Stability & Handling

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Compound of Interest

Compound Name:	*1-Methyl-L-histidine-d5*
CAS No.:	*1795786-96-7*
Cat. No.:	*B1146690*

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Product Overview

- Compound: **1-Methyl-L-histidine-d5** (typically

  -methyl-d3,

  -d1, imidazole-d1 or similar labeling patterns depending on the manufacturer).

- Application: Internal standard for LC-MS/MS quantification of 1-Methylhistidine (biomarker for meat intake and muscle protein turnover).

- Chemical Nature: Polar, zwitterionic amino acid derivative.

Part 1: Solvent Selection & Solubility Guide

Q: What is the best solvent for preparing primary stock solutions of **1-Methyl-L-histidine-d5**?
A:Water (LC-MS grade) is the optimal solvent for primary stock solutions due to the compound's high polarity.

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- Causality: 1-Methyl-L-histidine is a zwitterion. It exhibits high solubility in aqueous media (>100 mg/mL) but poor solubility in organic solvents like acetonitrile or pure methanol.
- Recommendation: Prepare a high-concentration stock (e.g., 1–10 mg/mL) in water or 0.1 M HCl.
    - Note: Acidic conditions (0.1 M HCl) can improve stability by preventing bacterial growth and reducing oxidation risk, but ensure this is compatible with your downstream chromatography.

Q: Can I use DMSO or Methanol? A:

- DMSO: Soluble, but not recommended for long-term storage of this specific metabolite if avoiding freeze-thaw cycles is prioritized (DMSO freezes at 18.5°C). It can also cause signal suppression in LC-MS if not diluted sufficiently.
- Methanol: Solubility is limited.[1] It is suitable for working solutions (dilutions) but not for high-concentration stocks (>1 mg/mL) where precipitation may occur at low temperatures.

Q: Does the "d5" labeling affect solubility compared to the native compound? A: No. The isotope effect on solubility is negligible. You can rely on solubility data for non-labeled 1-Methyl-L-histidine.

Table 1: Solvent Compatibility & Stability Matrix

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Solvent	Solubility	Stability Estimate (-20°C)	Recommended Use	Technical Notes
Water (Milli-Q)	High (+++++)	6 Months	Primary Stock	Susceptible to microbial growth; sterile filter (0.22 µm) or store at -80°C.
0.1 M HCl	High (+++++)	12 Months	Long-term Stock	Acidic pH prevents oxidation and microbial growth. Best for shelf-life.
Methanol (Pure)	Low (+)	< 1 Month	Working Dilution	Risk of precipitation. High evaporation rate alters concentration over time.
50% MeOH/Water	Medium (+++)	3 Months	Working Stock	Good compromise for preventing precipitation while maintaining organic compatibility.
Acetonitrile	Very Low (-)	N/A	Avoid	Do not use for stock preparation. Only use as mobile phase component.
DMSO	Moderate (++)	6 Months	Alternative Stock	Hygroscopic. Absorbed water

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can facilitate degradation.

Part 2: Stability in Solution & Deuterium Exchange

Q: Is there a risk of Deuterium-Hydrogen (D/H) exchange in aqueous solvents? A:Yes, depending on the labeling position.

- Methyl Group (-CD3): Highly stable. The C-D bonds on the methyl group are chemically inert under standard storage conditions.
- Imidazole Ring / Backbone: If your "d5" variant includes deuterium on the imidazole ring (C-2/C-5) or the

  -carbon, these are exchangeable protons.

  - Mechanism:[2][3] In protic solvents (Water, Methanol), acidic protons can exchange with solvent protons (

) over time, especially at non-neutral pH. The imidazole C-2 proton has a half-life of days to weeks in

    , meaning the reverse (

) will happen in water.
- Protocol: Check your Certificate of Analysis (CoA) for the exact labeling positions. If ring-labeled, minimize time in aqueous solution at room temperature and store strictly at -80°C.

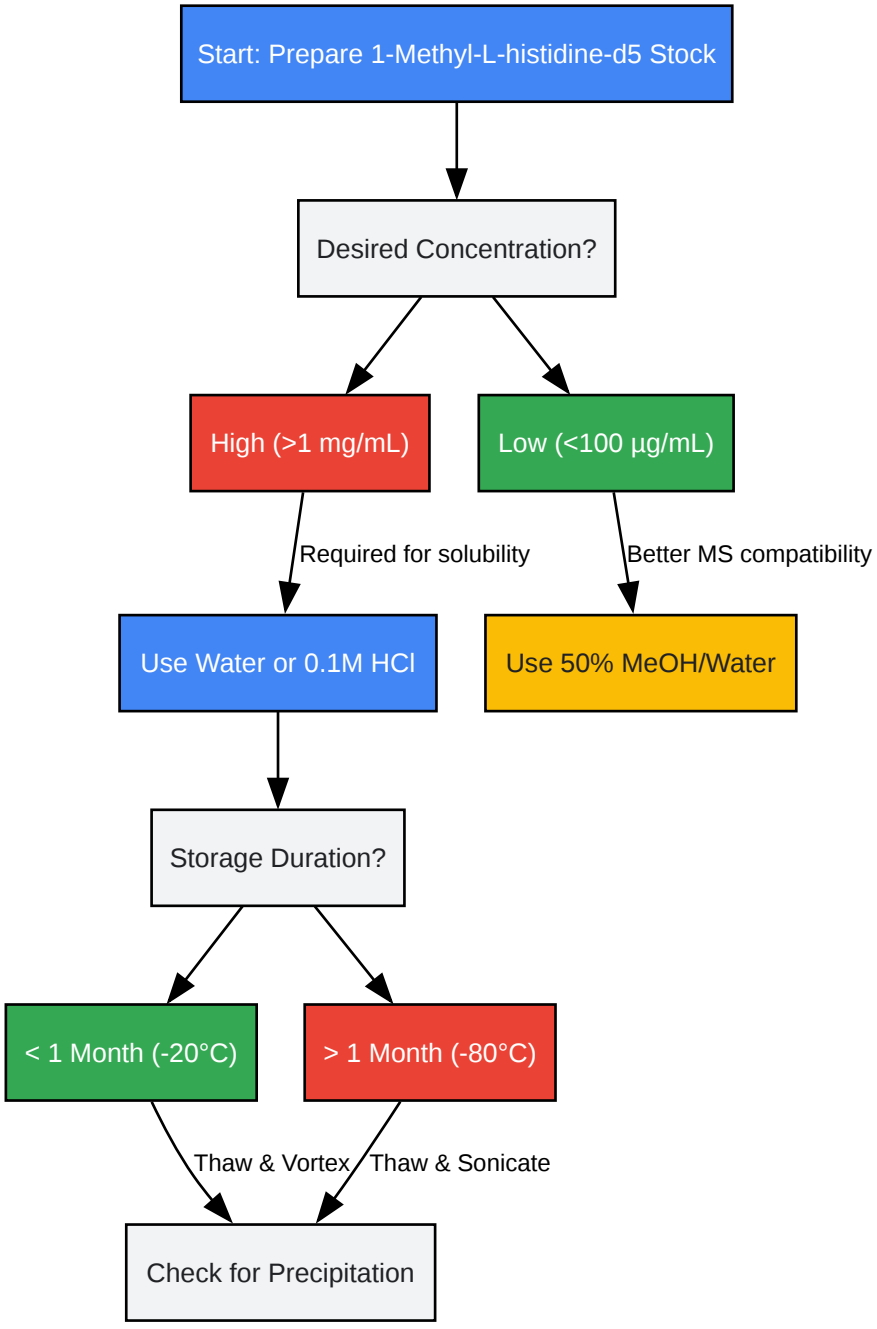
Q: How stable is the compound against oxidation? A: The imidazole ring is susceptible to oxidation (e.g., by singlet oxygen or peroxides).

- Prevention: Store stock solutions in amber vials to prevent photo-oxidation. Degas solvents to remove dissolved oxygen if storing for >6 months.

Part 3: Troubleshooting & Workflows

Workflow 1: Solvent Selection Decision Tree

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Figure 1: Decision tree for selecting the appropriate solvent based on concentration and storage needs.

Workflow 2: Troubleshooting Signal Loss

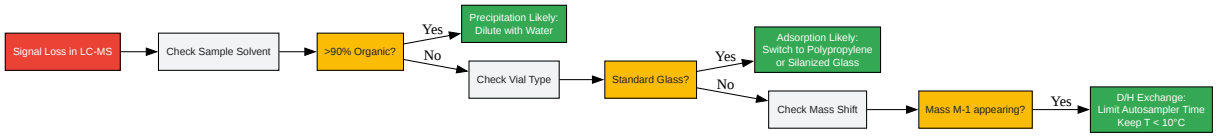
Issue: "My 1-MH-d5 signal intensity is dropping over time in the autosampler."

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Root Cause Analysis:

- Precipitation: The sample solvent contains too much organic content (e.g., 100% ACN) causing the polar amino acid to crash out.
- Adsorption: Histidine derivatives can bind to glass surfaces (silanol groups).
- Back-Exchange: If the sample sits in water for days, D

  H exchange may reduce the mass of the specific isotopologue you are monitoring.



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Figure 2: Step-by-step troubleshooting for signal instability.

Part 4: Validated Experimental Protocols

Protocol A: Preparation of Stable Stock Solution (1 mg/mL)

Objective: Create a long-term storage stock that minimizes degradation.

- Weighing: Accurately weigh 1.0 mg of **1-Methyl-L-histidine-d5** powder into a 1.5 mL polypropylene microcentrifuge tube (avoid glass to prevent static loss).
- Dissolution: Add 1.0 mL of 0.1 M HCl (or Milli-Q water).
  - Why HCl? Protonation of the amine and imidazole groups enhances solubility and stability.
- Mixing: Vortex for 30 seconds. If particles remain, sonicate in a water bath at room temperature for 5 minutes.

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- Sterilization (Optional but Recommended): Pass through a 0.22 µm PVDF syringe filter into a fresh sterile tube.
- Aliquot & Store: Dispense 50 µL aliquots into small vials. Store at -80°C.
  - Shelf Life: 1 year at -80°C. Do not refreeze after thawing.

Protocol B: Stability Verification (LC-MS/MS)

Objective: Verify if an old stock solution is still viable.

- Preparation: Dilute the old stock and a freshly prepared reference standard to 1 µg/mL in 95:5 Water:Acetonitrile (+0.1% Formic Acid).
- LC Conditions:
  - Column: HILIC or C18-AQ (Polar end-capped). Standard C18 may result in poor retention.
  - Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile + 0.1% Formic Acid.[4][5]
- MS Detection: Monitor the transition for the parent ion

  to the major fragment.
  - Check: Look for the emergence of "M-1" peaks (indicating D

    H exchange) or "M+16" peaks (oxidation).
- Criteria: The old stock is valid if the area count is within ±15% of the fresh reference and no degradation peaks >5% are observed.

References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 92105, 1-Methyl-L-histidine. Retrieved from [Link]
- Miyagi, M., & Nakazawa, T. (2008). Histidine Hydrogen–Deuterium Exchange Mass Spectrometry.[5][6] (Discusses exchange rates of imidazole protons). Retrieved from [Link]

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Sources

- 1. himedialabs.com [himedialabs.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Atomic view of the histidine environment stabilizing higher-pH conformations of pH-dependent proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. Organic Solvents for Enhanced Proteolysis of Stable Proteins for Hydrogen/Deuterium Exchange Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Slow histidine H/D exchange protocol for thermodynamic analysis of protein folding and stability using mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
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